

Compound of Interest

Compound Name: Fumaronitrile

Cat. No.: B1194792

Fumaronitrile: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fumaronitrile, with the IUPAC name (E)-but-2-enedinitrile, is a dinitrile compound that presents as a brown crystalline solid or needles.^[1]^[2] Its rigid,

Chemical Structure and Identification

Fumaronitrile is the trans isomer of but-2-enedinitrile.^[3] Its structure is characterized by a carbon-carbon double bond with two nitrile groups oriente

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H1 [label="H"];
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C3 [label="C"];
N1 [label="N"];
C4 [label="C"];
N2 [label="N"];
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C2 -- H2 [len=1];
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C2 -- C4 [len=1.5];
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C4 -- N2 [style=invis, len=0.5];
```

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C3 -- N1 [label="≡"];
C4 -- N2 [label="≡"];
}
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Caption: Diels-Alder reaction of **fumaronitrile** and cyclopentadiene.

Free-Radical Polymerization

Fumaronitrile can be polymerized via a free-radical mechanism, typically involving initiation, propagation, and termination.

Caption: Workflow for the free-radical polymerization of **fumaronitrile**.

Safety and Handling

Fumaronitrile is classified as toxic if swallowed or inhaled.[4] It is an irritant to the skin, eyes, and respiratory system.

Applications

Fumaronitrile serves as a valuable intermediate in the synthesis of a wide range of compounds, including pharmaceuticals and polymers.

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References

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- To cite this document: BenchChem. [Fumaronitrile chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/chemical/fumaronitrile-chemical-properties-and-structure]

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